

Proper Disposal Procedures for Ridomil MZ

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Compound of Interest

Compound Name: *Ridomil MZ*

CAS No.: *75701-74-5*

Cat. No.: *B14444250*

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The following guide provides essential safety and logistical information for the proper disposal of **Ridomil MZ**, a fungicide containing Mancozeb and Metalaxyl-M. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance. Unusable pesticides like **Ridomil MZ** are typically regulated as hazardous waste.^{[1][2]}

Key Quantitative Data

Parameter	Value	Source(s)
Active Ingredients	Mancozeb: 64%Metalaxyl-M: 4%	[3][4][5]
UN Number	3077	[3]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (MANCOZEB)	[3]
Storage Temperature	Store in a dry, shaded area. Avoid temperatures below -10°C and above 35°C.	[6]
Spontaneous Combustion Risk	May occur at high temperatures or when exposed to water.	[4][7]

Disposal Protocols

Disposal procedures for **Ridomil MZ** are divided into three categories: disposal of unused or waste product, disposal of empty containers, and management of spills. Always have the product's Safety Data Sheet (SDS) available for reference during disposal activities.[3][8]

Unused or Waste Product Disposal

Disposing of unwanted **Ridomil MZ** product requires handling it as hazardous waste in accordance with local, state, and federal regulations.[1][2]

Step-by-Step Procedure:

- **Consult Regulations:** Contact your state's environmental agency or a local hazardous waste authority to confirm specific disposal requirements in your area.[2][7] Many states offer pesticide disposal programs, often called "Clean Sweep" programs, for commercial users.[9]
- **Licensed Facility:** Ensure that any waste product is handled and transported by licensed carriers to an approved waste disposal plant or licensed hazardous waste facility.[3][7][8]

- Prohibited Actions:
 - DO NOT dispose of **Ridomil MZ** in standard trash.
 - DO NOT flush the product into any surface water, sanitary sewer system, or drains.[8][10] Contamination of ponds, waterways, or ditches with the chemical is strictly prohibited.[10]
 - DO NOT induce vomiting if swallowed. Seek immediate medical advice.[6][10]

Empty Container Disposal

Empty containers retain product residue and must be handled carefully to prevent contamination.[7] Do not reuse containers for any other purpose.[6]

Step-by-Step Procedure:

- Triple Rinse (for non-paper containers): As soon as the container is empty, rinse it three times.[8] A common procedure is to fill the container to at least 10% of its volume with water, agitate, and then add the rinsate (the rinse water) to the spray tank for use.[6][8][11]
- Recycling: Once triple-rinsed, offer the clean, empty container to a designated recycling facility if available.[8] Programs like Agrecovery or contractors for the Ag Container Recycling Council (ACRC) may be available.[6][12]
- Landfill Disposal: If recycling is not an option, crush the rinsed container and dispose of it in an approved local landfill or other approved facility.[6]
- Paper Containers: Empty paper containers that cannot be recycled should be taken to an authorized incinerator or landfill.[12]
- Prohibited Actions: Open burning of pesticide containers is illegal in many jurisdictions.[12]

Spill Management and Disposal

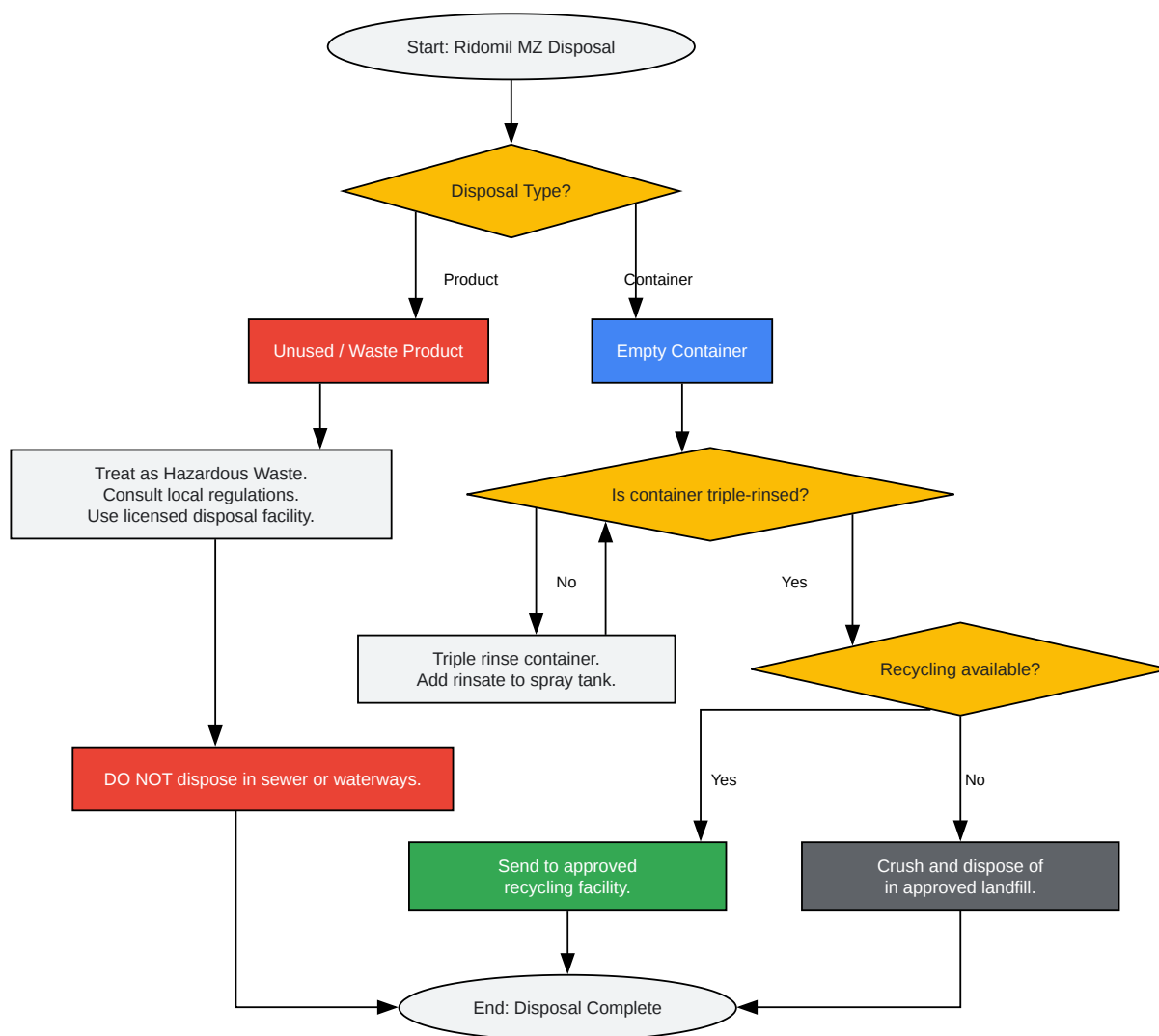
In the event of a spill, immediate containment and cleanup are necessary to prevent environmental contamination and personnel exposure.

Step-by-Step Procedure:

- Control and Contain: Control the spill at its source and contain it to prevent it from spreading or entering soil, drains, or any body of water.[7]
- Wear PPE: Before cleanup, ensure you are wearing appropriate Personal Protective Equipment (PPE), including a face shield, impervious gloves, boots, and protective clothing. [3][6]
- Clean Up Spilled Material:
 - Carefully scoop or sweep up the spilled solid material and place it into a compatible, labeled disposal container.[7]
 - Avoid creating dust clouds.[3][8] Using an electrically protected vacuum cleaner or wet-brushing are alternative methods.[3][8]
- Decontaminate Area: Wash the spill area with detergent and water.[7]
- Dispose of Cleanup Waste: Absorb the wash liquid with an inert material, such as sand or earth, and place it in the same disposal container as the spilled product.[6][7]
- Final Disposal: Dispose of the container with the collected waste in accordance with local hazardous waste regulations.[6][7]

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **Ridomil MZ** product and containers.



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Caption: Workflow for **Ridomil MZ** Product and Container Disposal.

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